

# Hydrolytic stability of Texanol under different pH conditions

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## Compound of Interest

Compound Name: *Texanol*

Cat. No.: *B047921*

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An In-depth Technical Guide to the Hydrolytic Stability of **Texanol** under Different pH Conditions

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Texanol**<sup>™</sup>, the trade name for 2,2,4-trimethyl-1,3-pentanediol monoisobutyrate (TMPD-MIB), is a widely utilized coalescing agent in latex paints and a versatile solvent in various industrial applications.[1][2][3] Its efficacy is partly due to its chemical stability, a critical aspect of which is its resistance to hydrolysis. This technical guide provides a comprehensive overview of the hydrolytic stability of **Texanol** under various pH conditions. While extensive data is available for alkaline environments, information in acidic and neutral media is less prevalent in public literature. This guide summarizes the available quantitative data, outlines the general principles of ester hydrolysis relevant to **Texanol**'s structure, and provides a detailed experimental protocol for its stability assessment.

Multiple sources affirm that **Texanol** possesses excellent hydrolytic stability, a key attribute for its use in high-pH acrylic latex paint formulations.[1][4]

## Chemical Structure and Stability

**Texanol** is a mixture of two isomers and is characterized by significant steric hindrance around the ester linkage. This structural feature physically shields the carbonyl carbon from

nucleophilic attack by water or hydroxide ions, thereby contributing to its notable stability compared to less hindered esters.<sup>[5][6]</sup>

The hydrolysis of **Texanol** yields 2,2,4-trimethyl-1,3-pentanediol and isobutyric acid (or its corresponding carboxylate salt under alkaline conditions).

## Hydrolytic Stability Data

Quantitative data on the hydrolytic stability of **Texanol** is primarily available for alkaline conditions. No specific experimental data for acidic or neutral pH was found in the reviewed literature. Ester hydrolysis is known to be slowest at a slightly acidic pH and is catalyzed by both acid and base.

## Data Presentation

The following table summarizes the available quantitative data for the hydrolysis of **Texanol** in alkaline aqueous solutions.

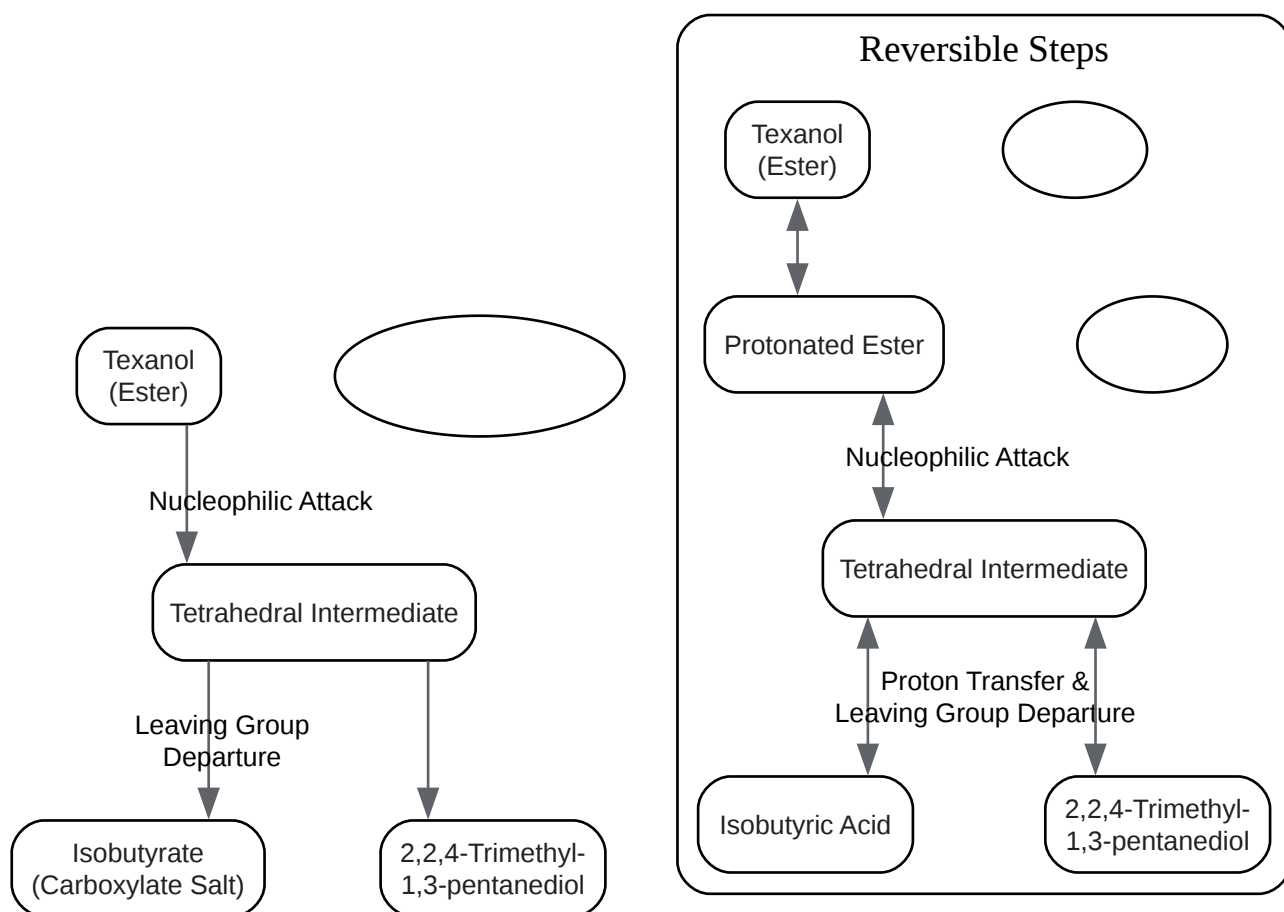
pH	Temperature (°C)	Half-Life (t <sub>1/2</sub> )	Second-Order Rate Constant (k <sub>H</sub> ) (M <sup>-1</sup> s <sup>-1</sup> )	Isomer	Reference
9	25	103 hours	Not Reported	Isomer 1	<sup>[7]</sup>
9	25	396 hours	Not Reported	Isomer 2	<sup>[7]</sup>
13	Room Temp.	Not Reported	(9.8 ± 1.3) × 10 <sup>-3</sup>	Mixture	

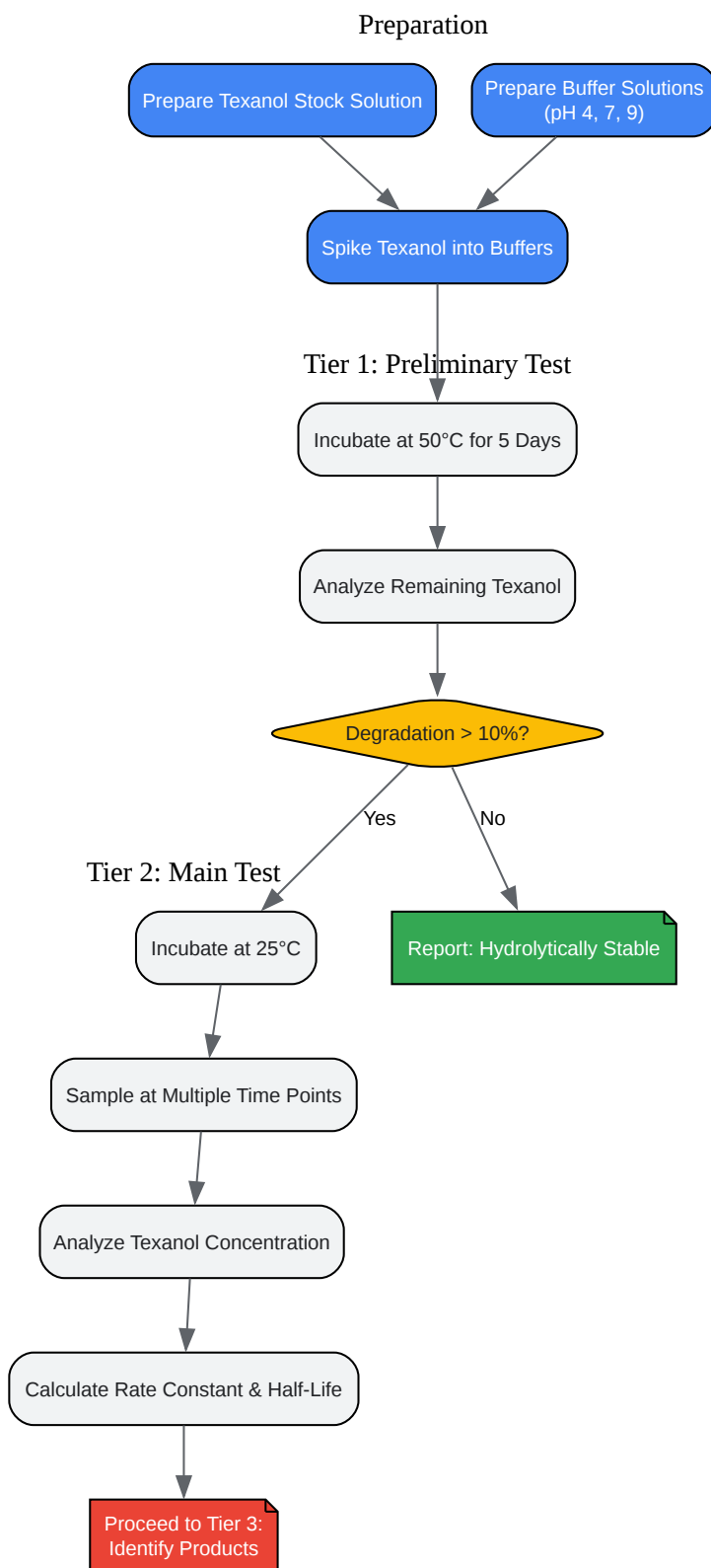
## Hydrolysis Signaling Pathways

The hydrolysis of esters like **Texanol** can be catalyzed by either acid or base. The general mechanisms are depicted below.

## Base-Catalyzed Hydrolysis (Saponification)

Under alkaline conditions, the hydroxide ion acts as a nucleophile, attacking the electrophilic carbonyl carbon of the ester. This reaction is effectively irreversible as the resulting carboxylic acid is deprotonated to form a carboxylate salt, which is resonance-stabilized and shows no tendency to react with the alcohol.





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